

A Comparative Guide to Allatostatin Receptor Orthologs in Non-Insect Invertebrates

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Compound of Interest

Compound Name: *Allatostatin II*

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This guide provides a comparative overview of allatostatin receptor orthologs in non-insect invertebrate species, focusing on crustaceans, molluscs, and nematodes. Allatostatins are a diverse family of neuropeptides that play crucial roles in regulating a wide array of physiological processes, making their receptors potential targets for novel drug development and pest control strategies. This document summarizes quantitative data on receptor activation, details common experimental methodologies, and illustrates key signaling pathways and workflows.

Performance Comparison of Allatostatin Receptor Orthologs

The functional characterization of allatostatin receptors in non-insect invertebrates is an active area of research. The following table summarizes available quantitative data on the activation of these receptors by their cognate ligands.

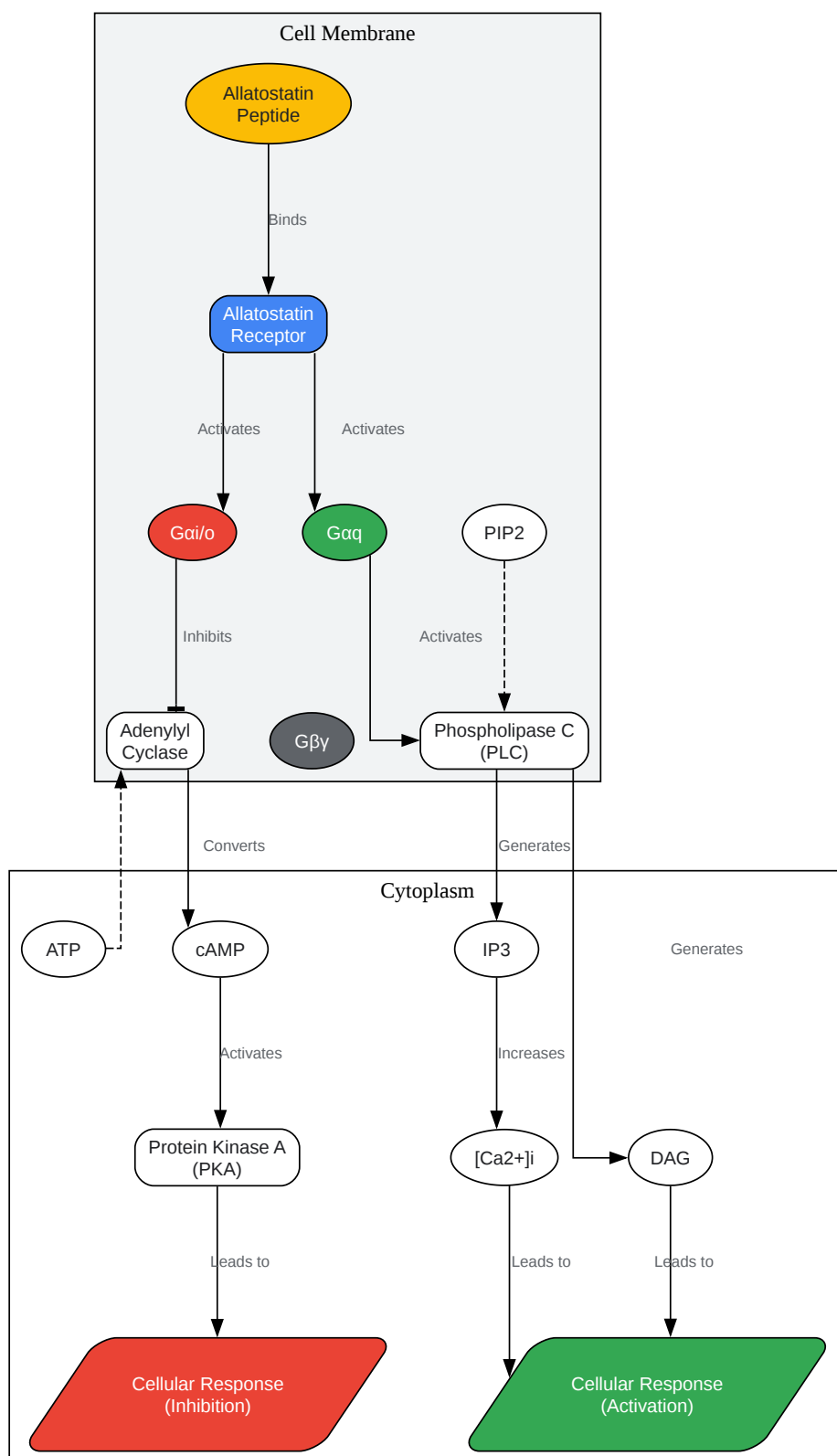
Phylum	Species	Receptor	Ligand(s)	Assay Type	Parameter	Value	Reference
Crustacea	Scylla paramamosain (Mud Crab)	AST-C Receptor	ScypaAS T-CCC	cAMP Assay	IC50	6.683 nM	[1]
Carcinus maenas (Green Crab)	AST-CRd	AST-C, AST-CC	Functional Assay	-	Activated	[1][2][3][4]	
AST-CCC	Functional Assay	-	Not Activated	[1][2][3][4]			
Mollusca	Aplysia californica (California Sea Hare)	apBuc/As tA-R	Buccalin Peptides (19 variants)	Cell-based Assay	EC50	23 - 320 nM	[5]
Aplysia californica (California Sea Hare)	AstC-R	Aplysia AstC (with disulfide bridge)	IP1 Accumulation Assay	EC50	Lowest among tested ligands	[6][7]	
Aplysia AstC (without disulfide bridge)	IP1 Accumulation Assay	EC50	Highest among tested ligands	[6][7]			

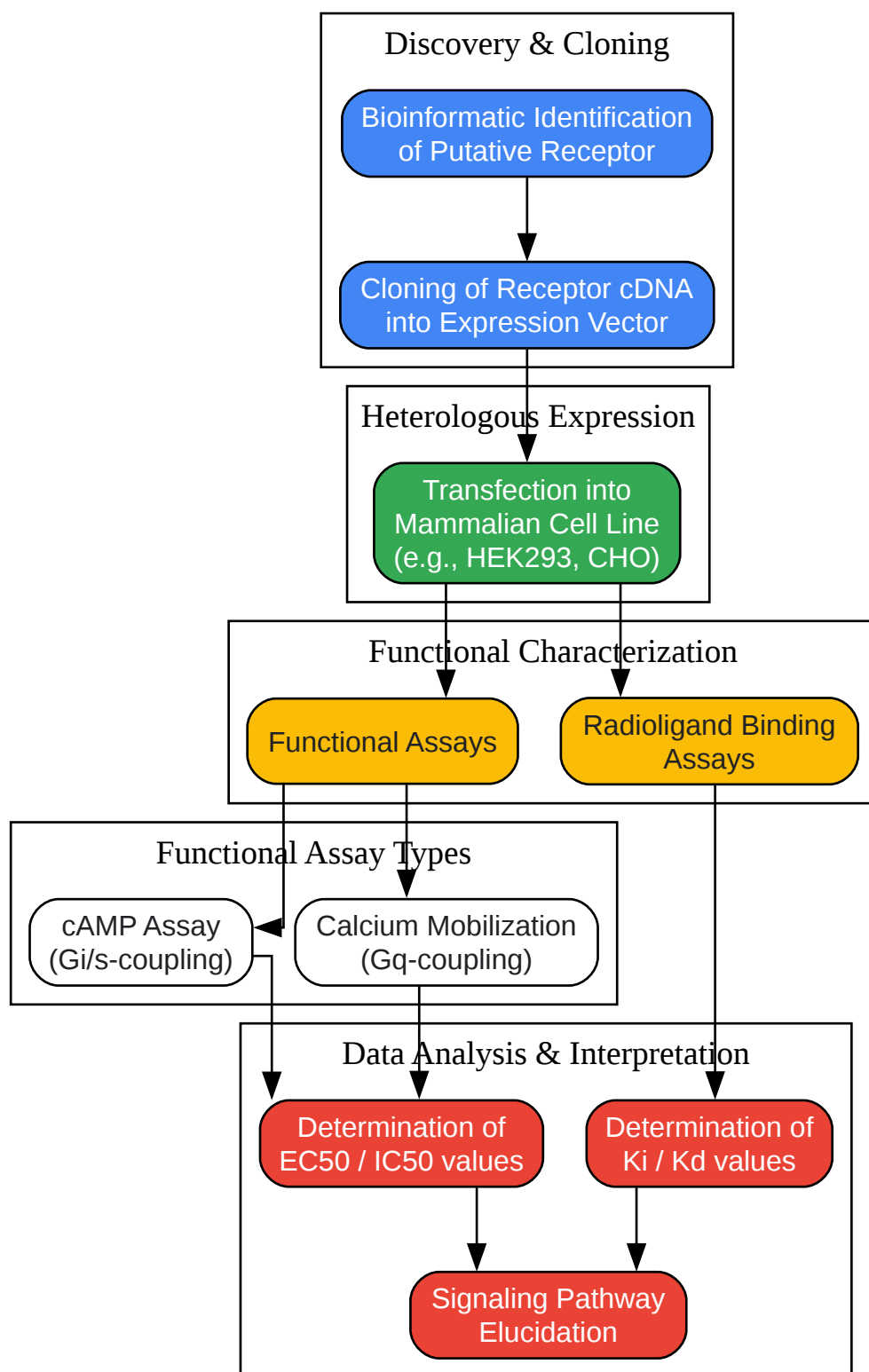
Other Molluscan AstCs	IP1 Accumulation Assay	EC50	Intermediate	[6][7]		
Nematoda	Caenorhabditis elegans	NPR-9	NLP-1 peptides	Functional Assay in cultured cells	-	Activated [8]

Note: The table highlights the diversity in ligand specificity and potency across different species and receptor types. Further research is required to populate this table with more extensive data, particularly regarding binding affinities (K_i) and a broader range of species.

Key Signaling Pathways

Allatostatin receptors are G-protein coupled receptors (GPCRs) that mediate their effects through various intracellular signaling cascades. The specific G-protein coupling can differ between receptor types and species. The diagram below illustrates the two primary pathways identified for non-insect invertebrate allatostatin receptors: inhibition of adenylyl cyclase through G_{ai/o} and stimulation of phospholipase C through G_{αq}.





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